

Application Notes: Determination of Phosphate in Water Samples using Sodium Phosphomolybdate

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Compound of Interest

Compound Name: SODIUM PHOSPHOMOLYBDATE

Cat. No.: B1143329

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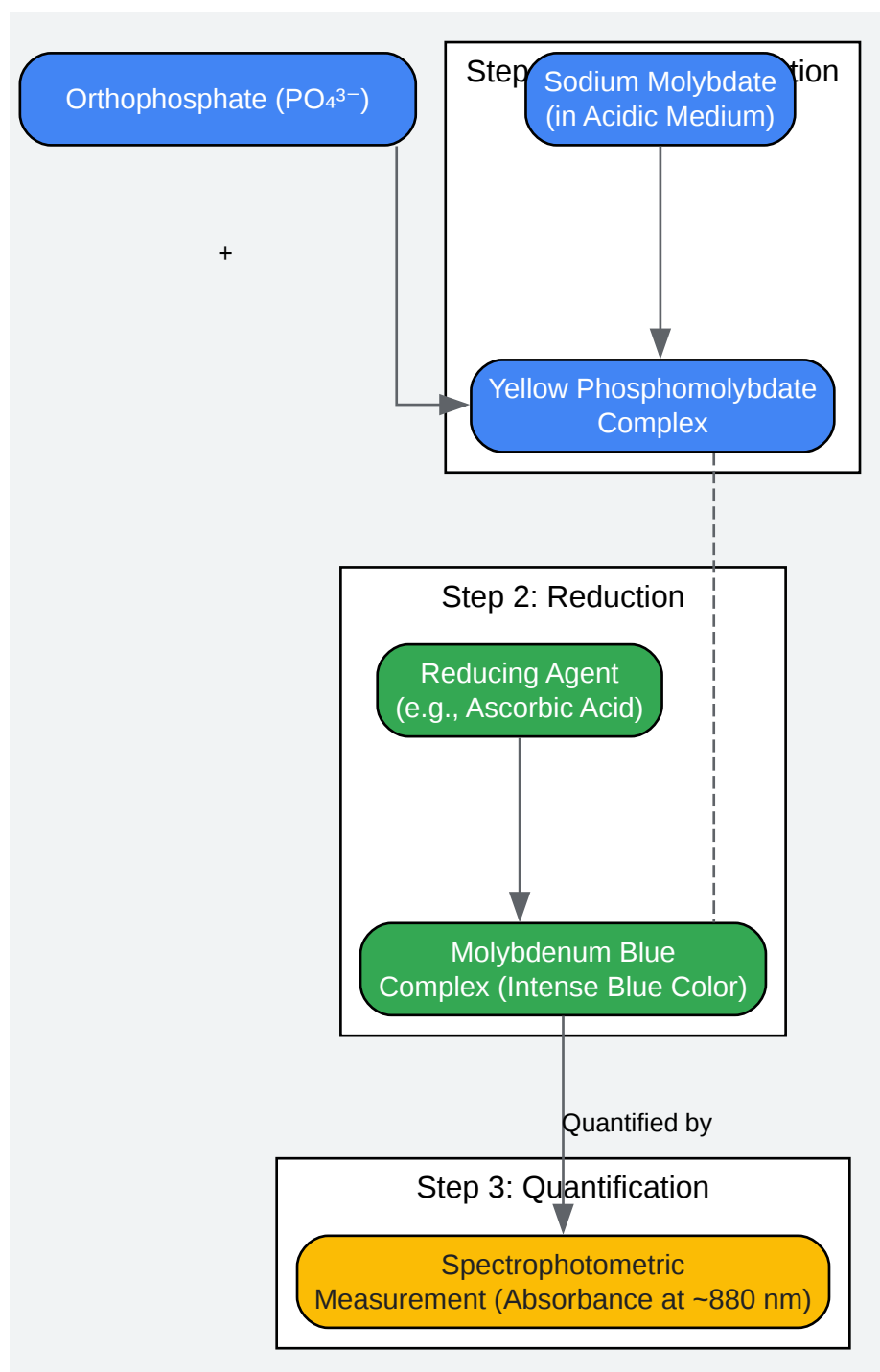
Introduction

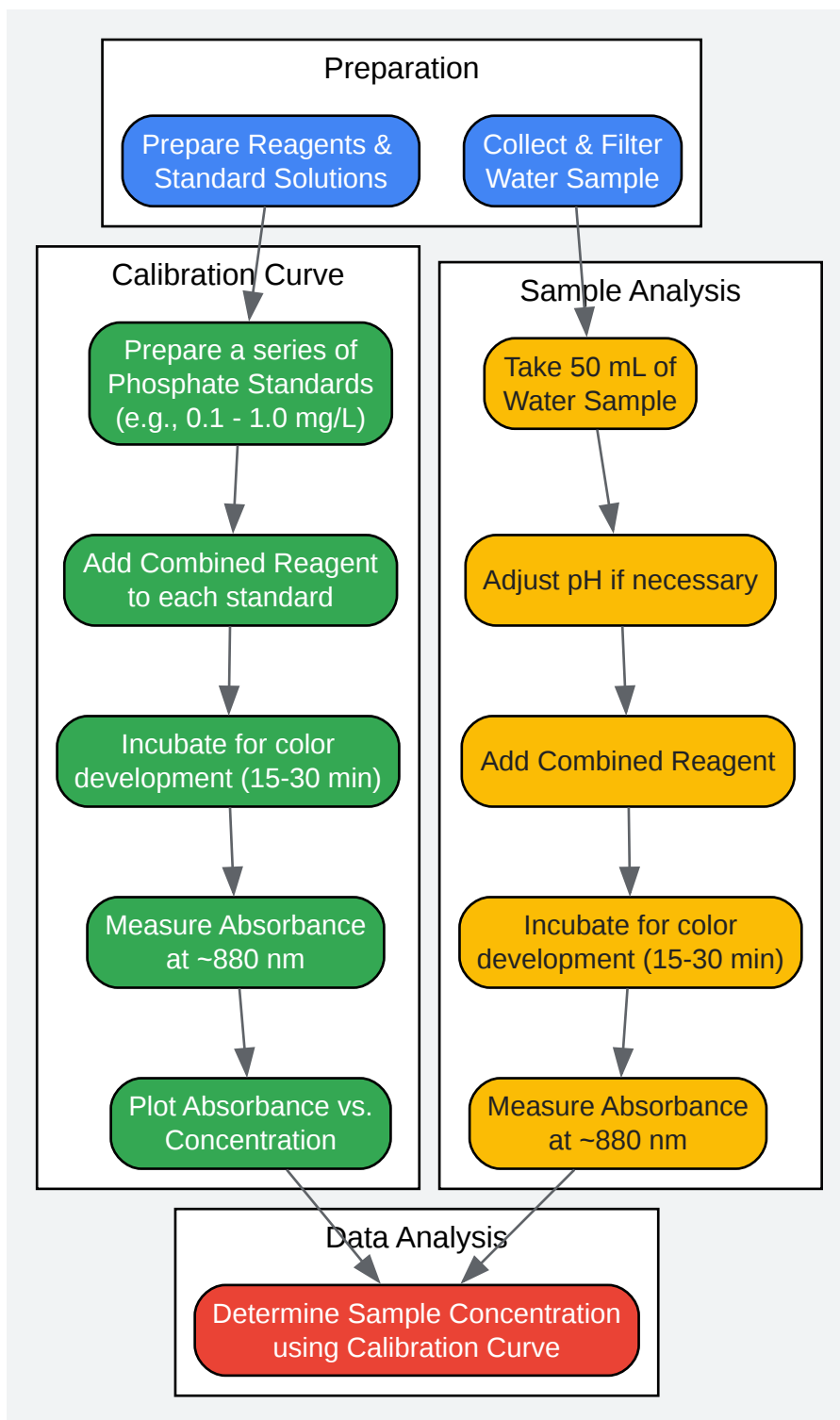
Phosphorus is a crucial nutrient for aquatic ecosystems, but excessive concentrations can lead to eutrophication, causing algal blooms that deplete oxygen and harm aquatic life.[1][2] Therefore, monitoring phosphate levels in water bodies is essential for environmental management. The phosphomolybdate method, commonly known as the molybdenum blue method, is a simple, sensitive, and cost-effective spectrophotometric technique widely used for the routine analysis of phosphate in water.[3][4] This method is based on the reaction of orthophosphate with a molybdate salt in an acidic medium to form a phosphomolybdate complex, which is subsequently reduced to an intensely colored molybdenum blue complex.[3][5] The intensity of the blue color, measured with a spectrophotometer, is directly proportional to the phosphate concentration.[3][6]

Principle of the Method

The determination of phosphate using this method involves a two-step reaction. First, orthophosphate ions (PO_4^{3-}) react with a molybdate salt (such as sodium molybdate or ammonium molybdate) in an acidic solution to form a yellow phosphomolybdic acid complex.[5][7] Subsequently, this complex is reduced by a reducing agent, such as ascorbic acid or stannous chloride, to produce a stable, intensely colored "molybdenum blue" complex.[3][8] Antimony potassium tartrate is sometimes added to accelerate the rate of reduction.[5][9] The absorbance of the molybdenum blue complex is then measured at a specific wavelength,

typically between 660 nm and 890 nm, to determine the phosphate concentration.[3][7] Using sodium molybdate instead of ammonium molybdate is particularly advantageous when simultaneous analysis of ammonium is required, as it prevents cross-contamination.[10]





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